

Proper Disposal of 1-Ethynynaphthalene: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Ethynynaphthalene

Cat. No.: B095080

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **1-Ethynynaphthalene**, a flammable aromatic hydrocarbon. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety Precautions

1-Ethynynaphthalene is a flammable liquid and vapor.[1][2] It may be harmful if inhaled, swallowed, or absorbed through the skin, and can cause irritation to the respiratory tract, skin, and eyes.[3] In case of exposure, consult a physician and provide them with the safety data sheet.[3]

Personal Protective Equipment (PPE): Before handling **1-Ethynynaphthalene**, all personnel must be equipped with appropriate PPE, including:

- Safety glasses or face shield[3]
- Chemically resistant gloves[3]
- Protective clothing to prevent skin exposure[4]
- In case of insufficient ventilation, a NIOSH-approved respirator is necessary.[4]

Handling and Storage:

- Avoid inhaling vapor or mist.[3]
- Keep the compound away from all sources of ignition, as it is highly flammable.[3]
- Store containers in a cool, dry, and well-ventilated area.[3]

Spill Management

In the event of a spill, the following steps should be taken immediately:

- Evacuate and Ventilate: Evacuate all non-essential personnel from the area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition from the vicinity of the spill.[3]
- Containment: Prevent the spill from spreading or entering drains.[3]
- Cleanup: For small spills, use an electrically protected vacuum cleaner or wet-brushing to collect the material.[3] For larger spills, absorb the material with sand, diatomite, or another inert absorbent material.[5]
- Disposal of Cleanup Materials: Place all contaminated materials into a sealed, labeled container for disposal according to local regulations.[3][5]

Disposal Procedures

The primary method for the disposal of **1-Ethynyl-naphthalene** is through a licensed professional waste disposal company.[3] The recommended disposal technique is incineration in a chemical incinerator equipped with an afterburner and scrubber.[3]

Step-by-Step Disposal Protocol:

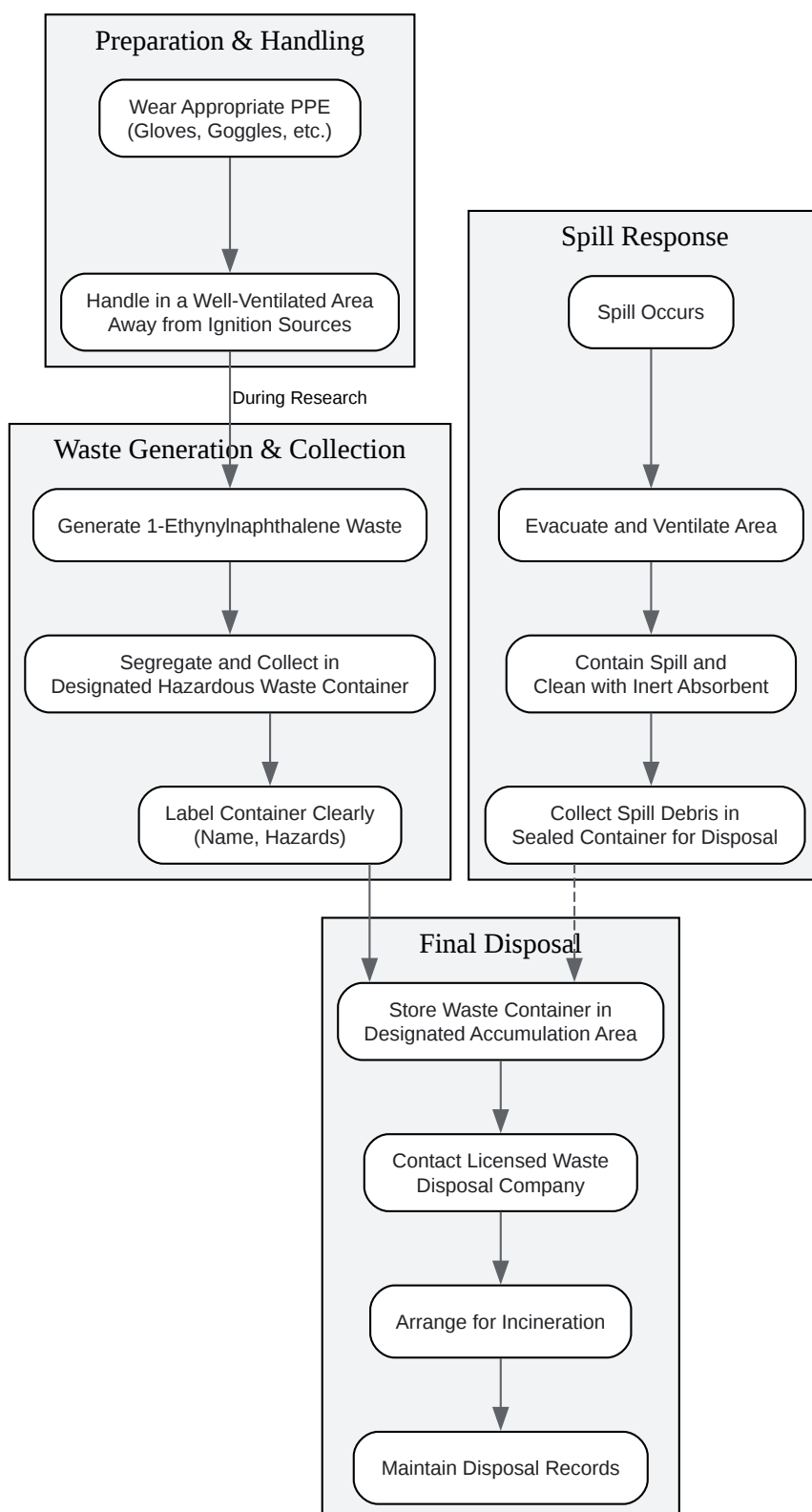
- Waste Collection:
 - Collect all waste containing **1-Ethynyl-naphthalene**, including contaminated lab supplies (e.g., gloves, pipette tips, paper towels), in a designated and clearly labeled hazardous waste container.[6]

- Ensure the container is properly sealed and stored in a designated hazardous waste accumulation area.
- Labeling:
 - Label the waste container with "Hazardous Waste," "Flammable Liquid," and the chemical name "**1-Ethynynaphthalene**." Include any other warnings as required by local regulations.
- Contact a Licensed Disposal Company:
 - Arrange for the pickup and disposal of the hazardous waste with a certified waste management contractor.[\[3\]](#) Provide them with the safety data sheet for **1-Ethynynaphthalene**.
- Documentation:
 - Maintain a detailed record of the disposed of chemical, including the quantity and date of disposal, in accordance with institutional and regulatory requirements.

Quantitative Data

Property	Value	Reference
Flash Point	57.8 °C (136.0 °F) - closed cup	[1]
Density	1.070 g/mL at 25 °C	[1]
Molecular Formula	C12H8	[3]
Molecular Weight	152.19 g/mol	[3]

Disposal Workflow



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Caption: Logical workflow for the safe disposal of **1-Ethynylnaphthalene**.

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- To cite this document: BenchChem. [Proper Disposal of 1-Ethynynaphthalene: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095080#1-ethynynaphthalene-proper-disposal-procedures]

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